Application Notes and Protocols for Azido-PEG5-azide in Hydrogel Formation

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Compound of Interest

Compound Name:	*Azido-PEG5-azide*
CAS No.:	*356046-26-9*
Cat. No.:	*B017231*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **Azido-PEG5-azide** as a homobifunctional crosslinker in the formation of hydrogels, primarily through Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC) click chemistry. The information provided is intended to guide researchers in the design, synthesis, and characterization of PEG-based hydrogels for various biomedical applications, including drug delivery and tissue engineering.

Introduction

Azido-PEG5-azide is a discrete polyethylene glycol (PEG) derivative containing five ethylene glycol units and terminated with an azide group at both ends. This short-chain, hydrophilic, and biocompatible crosslinker is particularly well-suited for creating well-defined hydrogel networks with tunable properties. The azide functional groups allow for efficient crosslinking with alkyne-functionalized polymers or molecules via "click chemistry," a set of bioorthogonal reactions that are rapid, specific, and proceed under mild, aqueous conditions.[1]

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The most common crosslinking strategy employing **Azido-PEG5-azide** is the copper-free SPAAC reaction. This involves reacting the azide groups with a strained alkyne, such as dibenzocyclooctyne (DBCO), bicyclononyne (BCN), or aza-dibenzocyclooctyne (DIBAC), functionalized on another polymer backbone (e.g., another PEG, hyaluronic acid, or a peptide).[2][3][4] This reaction is highly efficient and biocompatible, making it ideal for in situ hydrogel formation and the encapsulation of sensitive biological cargo like cells and proteins.[5][6]

Key Applications

- Drug Delivery: The tunable mesh size and degradability of **Azido-PEG5-azide** crosslinked hydrogels allow for the controlled release of therapeutic agents, from small molecules to large proteins.[7][8][9]
- Tissue Engineering: The biocompatibility and ability to mimic the extracellular matrix make these hydrogels excellent scaffolds for 3D cell culture and tissue regeneration.[4][5]
- Injectable Hydrogels: The rapid gelation kinetics of the SPAAC reaction enable the formation of injectable hydrogels that can be administered in a minimally invasive manner and conform to irregular defect sites.[5][10]

Data Presentation: Hydrogel Properties

The properties of hydrogels formed using azide-functionalized PEGs are highly tunable by altering parameters such as polymer concentration, the molecular weight of the PEG arms, and the nature of the alkyne crosslinker. While specific data for **Azido-PEG5-azide** is limited in the literature, the following tables summarize representative quantitative data for hydrogels formed with short-chain or low molecular weight azide-functionalized PEGs via SPAAC. This data provides a general expectation of the properties achievable.

Disclaimer: The following data is compiled from studies using various short-chain and low molecular weight azide-functionalized PEGs and different alkyne crosslinkers. The specific properties of a hydrogel crosslinked with **Azido-PEG5-azide** will depend on the precise experimental conditions and the complementary alkyne-functionalized polymer used.

Table 1: Mechanical and Physical Properties of Azide-PEG Crosslinked Hydrogels

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Precursor Polymers	Polymer Concentration (% w/v)	Gelation Time (s)	Young's Modulus (kPa)	Swelling Ratio (q)
4-arm PEG-azide (10 kDa) + 4-arm PEG-DBCO (10 kDa)	5	~ 300	1 - 5	45 - 76
4-arm PEG-azide (10 kDa) + DIBAC-functionalized polymer	10	10 - 60	1 - 18	Not Reported
Azide-modified Hyaluronic Acid + 4-arm PEG-cyclooctyne (10 kDa)	2-5	~ 300	~ 185 (compressive)	Not Reported

Table 2: Influence of PEG Chain Length on Hydrogel Properties

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Property	Effect of Increasing PEG Chain Length
Swelling Ratio	Increases. Longer PEG chains between crosslinks allow for greater water uptake.[11][12]
Storage Modulus	Decreases. A lower crosslinking density with longer PEG chains results in a softer hydrogel.[12]
Mesh Size	Increases. The distance between polymer chains is larger with longer linkers.
Drug Release	Generally faster for smaller molecules due to a larger mesh size. For hydrogels that degrade, the release rate can be tuned by the degradability of the backbone or crosslinks, which can be independent of PEG length.[7][8]

Experimental Protocols

The following are generalized protocols for the synthesis and characterization of hydrogels using **Azido-PEG5-azide** and a strained alkyne-functionalized polymer via SPAAC.

Protocol 1: Hydrogel Formation via Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC)

Materials:

- **Azido-PEG5-azide**
- DBCO-functionalized polymer (e.g., 4-arm PEG-DBCO, 10 kDa)
- Phosphate-buffered saline (PBS), pH 7.4, sterile-filtered
- Syringes and mixing connector (for injectable formulation) or mold (for pre-formed scaffolds)

Procedure:

- Prepare Precursor Solutions:

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- Dissolve **Azido-PEG5-azide** in PBS to the desired final concentration (e.g., for a 5% w/v hydrogel, prepare a 10% w/v stock solution). Ensure complete dissolution.
- Dissolve the DBCO-functionalized polymer in PBS to the desired final concentration (e.g., for a 5% w/v hydrogel, prepare a 10% w/v stock solution). Ensure complete dissolution.
- Maintain a 1:1 molar ratio of azide to DBCO groups for optimal crosslinking.

- Hydrogel Formation (Injectable Method):
  - Draw the **Azido-PEG5-azide** solution into one syringe.
  - Draw the DBCO-functionalized polymer solution into a second syringe of equal volume.
  - Connect the two syringes to a Luer-lock mixing connector.
  - Rapidly and thoroughly mix the two solutions by passing the contents back and forth between the syringes for 10-15 seconds.
  - Inject the mixed solution into the desired location or mold before gelation occurs. Gelation is typically observed within minutes.[5]
- Hydrogel Formation (Molded Scaffold Method):
  - Pipette equal volumes of the **Azido-PEG5-azide** and DBCO-functionalized polymer solutions into a sterile tube.
  - Vortex or pipette mix vigorously for 10-15 seconds.
  - Immediately cast the solution into a mold of the desired shape and size.
  - Allow the hydrogel to crosslink at room temperature or 37°C for at least 1 hour to ensure complete reaction.[6]

Protocol 2: Characterization of Hydrogel Swelling Ratio

Materials:

- Formed hydrogel

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- Phosphate-buffered saline (PBS), pH 7.4
- Deionized water
- Lyophilizer or vacuum oven
- Analytical balance

Procedure:

- Prepare hydrogel discs of a defined size.
- Allow the hydrogels to swell in PBS at 37°C until equilibrium is reached (typically 24-48 hours).
- Remove the swollen hydrogel, gently blot the surface with a lint-free wipe to remove excess water, and record the swollen weight (Ws).
- Freeze the hydrogels and lyophilize them until a constant dry weight is achieved, or dry in a vacuum oven.
- Record the dry weight (Wd) of the hydrogel.
- Calculate the swelling ratio (q) using the following formula:
  - q = Ws / Wd

Protocol 3: Characterization of Hydrogel Mechanical Properties (Rheometry)

Materials:

- Formed hydrogel
- Rheometer with parallel plate geometry

Procedure:

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- Prepare hydrogel discs of a diameter matching the rheometer's parallel plates (e.g., 8 mm or 20 mm).
- Place the hydrogel on the bottom plate of the rheometer.
- Lower the upper plate to contact the hydrogel and apply a slight compressive strain (e.g., 10%).
- Perform a frequency sweep at a constant strain (within the linear viscoelastic region, typically 0.1-1%) to determine the storage modulus (G') and loss modulus (G''). The storage modulus represents the elastic properties of the hydrogel.

Visualizations

Signaling Pathways and Experimental Workflows

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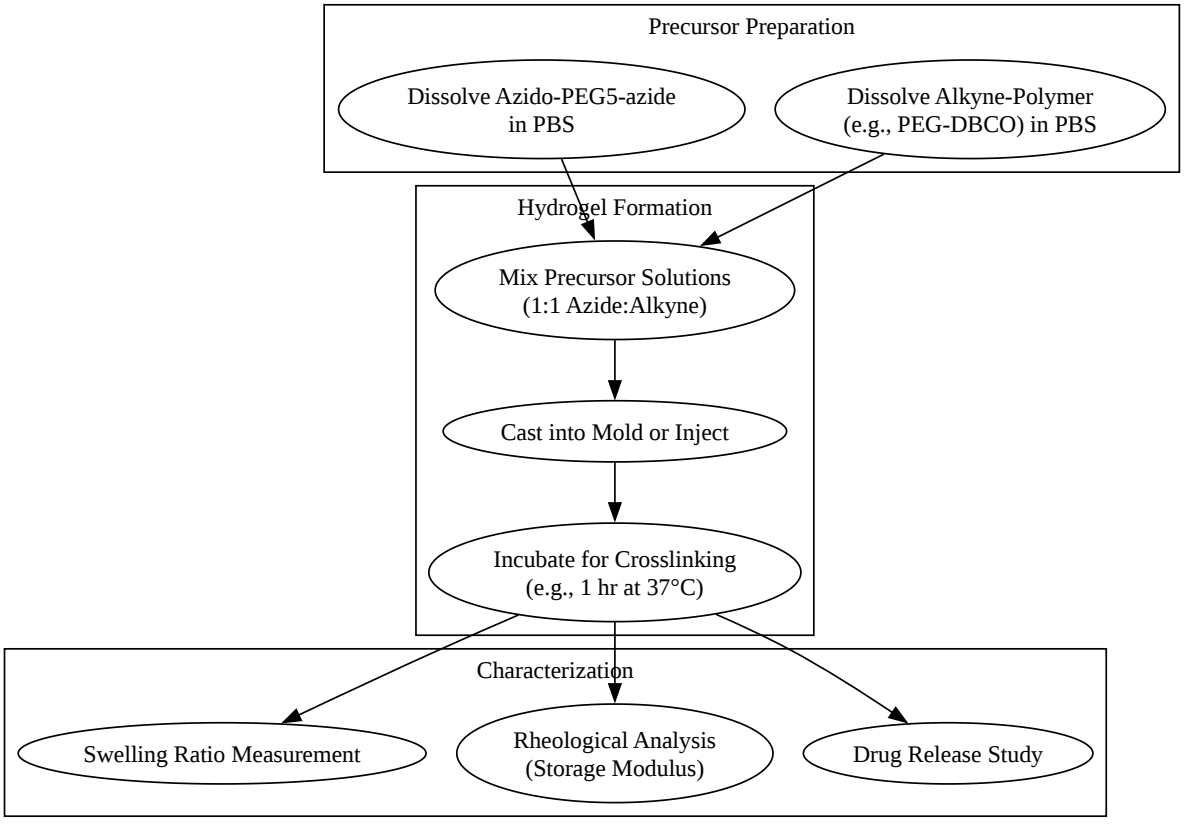

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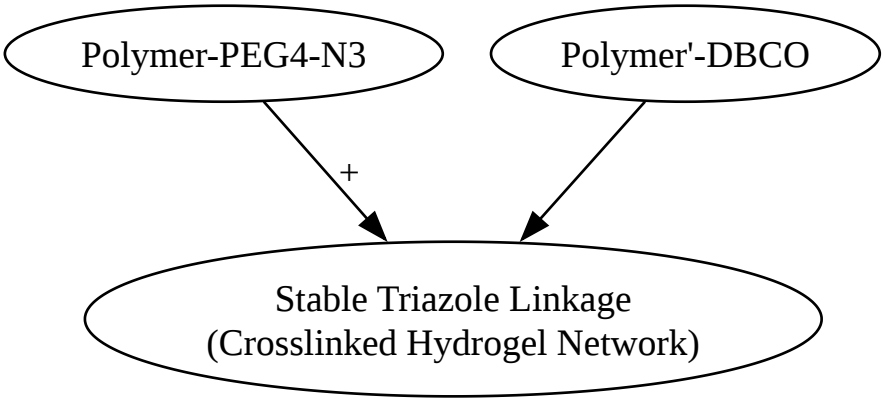

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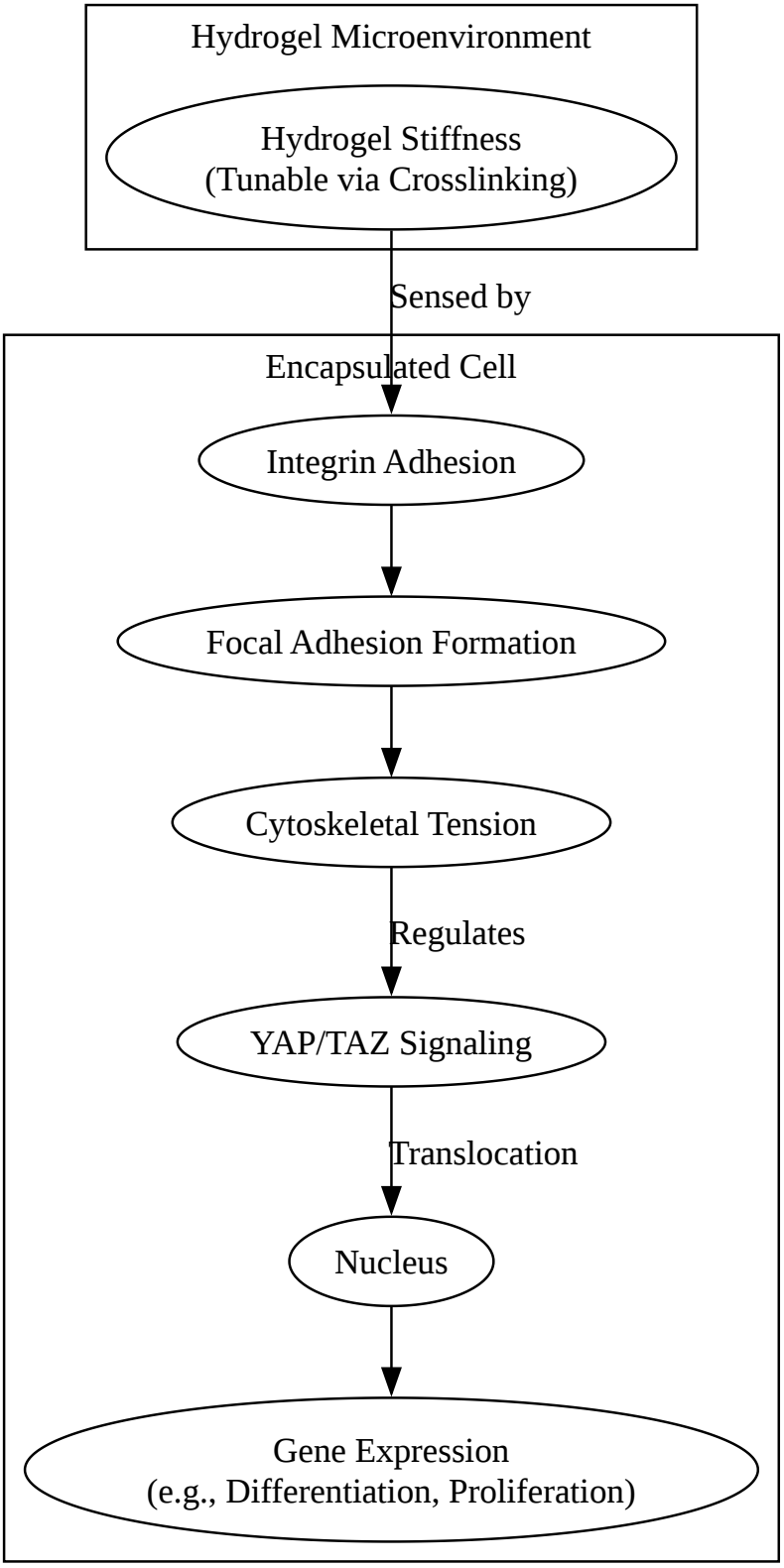

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